

An In-Depth Technical Guide to 3-Amino-4-fluorobenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-4-fluorobenzonitrile

Cat. No.: B1285375

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This technical guide provides a concise overview of the fundamental physicochemical properties of **3-Amino-4-fluorobenzonitrile**, a chemical compound relevant to researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Compound Properties

3-Amino-4-fluorobenzonitrile is a substituted aromatic nitrile. Its structure incorporates a benzene ring functionalized with an amino group, a fluorine atom, and a nitrile group. This combination of functional groups makes it a valuable building block in medicinal chemistry and material science.

Quantitative Data Summary

The key quantitative physicochemical properties of **3-Amino-4-fluorobenzonitrile** are summarized in the table below for easy reference.

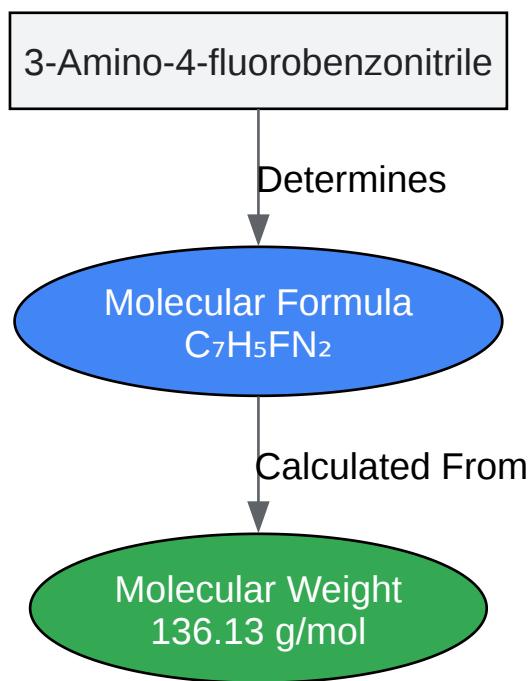
Property	Value	Citations
Molecular Formula	C ₇ H ₅ FN ₂	[1] [2] [3]
Molecular Weight	136.13 g/mol	[1] [2] [3]
CAS Number	859855-53-1	[1] [2]

Physicochemical Characteristics

While detailed experimental protocols for specific applications of **3-Amino-4-fluorobenzonitrile** are proprietary and not broadly published, its general characteristics can be inferred from available data. It is typically a solid at room temperature, appearing as a white to off-white powder.^[4] Its solubility in water is limited, but it is soluble in common organic solvents such as dichloromethane, chloroform, and acetone.^[4] For safe handling and to maintain its chemical integrity, it should be stored in a cool, dry, and well-ventilated area in a tightly sealed container, away from heat and incompatible substances like strong acids, bases, and oxidizing agents.^[4]

Logical Relationship of Compound Identifiers

The following diagram illustrates the logical flow from the compound's name to its structural representation and resulting physicochemical properties.



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Fig. 1: Relationship between compound name, formula, and molecular weight.

Experimental Protocols

Detailed experimental protocols involving **3-Amino-4-fluorobenzonitrile** are highly specific to the research or synthesis being conducted and are typically developed in-house by research

organizations. As such, standardized, publicly available experimental protocols for this compound are not readily found. Researchers utilizing this compound would develop their own methodologies based on the specific reaction or application they are investigating, such as nucleophilic aromatic substitution or as a precursor in the synthesis of more complex molecules. The synthesis of related compounds, such as 4-amino-3,5-difluorobenzonitrile, has been described in the literature, providing a potential starting point for methodological development.^[5]

Signaling Pathways

Information regarding the direct interaction of **3-Amino-4-fluorobenzonitrile** with specific biological signaling pathways is not extensively documented in public research literature. Its utility is primarily as a synthetic intermediate in the creation of novel molecules that may be designed to target various biological pathways. The biological activity of any resulting molecule would be dependent on the final structure and would require dedicated pharmacological and biochemical studies to elucidate.

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References

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